

P053 solubility and preparation for assays

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Compound of Interest

Compound Name: P053

Cat. No.: B15612952

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Application Notes and Protocols: P053

For Researchers, Scientists, and Drug Development Professionals

Introduction

P053 is a potent and selective inhibitor of ceramide synthase 1 (CerS1), a key enzyme in sphingolipid metabolism.^[1] These application notes provide detailed protocols for the solubilization of **P053** and its preparation for various in vitro and in vivo assays, facilitating research into the role of CerS1 in metabolic diseases and other pathological conditions.

Data Presentation

Physicochemical Properties of P053

Property	Value
Formal Name	(βS)-β-amino-4-[(3,4-dichlorophenyl)methoxy]-β-methyl-benzenebutanol
CAS Number	2748196-63-4
Molecular Formula	C ₁₈ H ₂₁ Cl ₂ NO ₂
Formula Weight	354.3 g/mol
Purity	≥95%
Formulation	A crystalline solid
λ _{max}	225 nm

Solubility of P053

Solvent	Solubility
DMF	30 mg/mL[1]
DMSO	30 mg/mL[1]
Ethanol	30 mg/mL[1]

In Vitro Activity of P053

Target	IC ₅₀ Value
Human CerS1	0.54 μM[1]
Mouse CerS1	0.46 μM[1]
CerS2	28.6 μM[1]
CerS4	17.2 μM[1]
CerS5	7.2 μM[1]
CerS6	11.4 μM[1]

Experimental Protocols

Protocol 1: Preparation of P053 Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **P053**, which can be further diluted for various assays.

Materials:

- **P053** crystalline solid
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate the **P053** vial to room temperature before opening to prevent moisture condensation.
- Aseptically weigh the desired amount of **P053** powder.
- Add the appropriate volume of DMSO to achieve a 30 mg/mL stock solution. For example, to prepare 1 mL of stock solution, add 1 mL of DMSO to 30 mg of **P053**.
- Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (37°C) may be applied if necessary to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C for long-term storage.

Protocol 2: Preparation of P053 for Cell-Based Assays

This protocol outlines the dilution of the **P053** stock solution for use in cell culture experiments.

Materials:

- **P053** stock solution (30 mg/mL in DMSO)
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile dilution tubes

Procedure:

- Thaw a single-use aliquot of the **P053** stock solution at room temperature.
- Perform a serial dilution of the stock solution in cell culture medium to achieve the desired final concentrations. It is recommended to prepare intermediate dilutions to ensure accuracy.
- Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Ensure the vehicle control wells receive the same final concentration of DMSO as the experimental wells.
- For example, to treat HEK293 cells with **P053** at concentrations ranging from 30 to 300 nM, a multi-step dilution is recommended.[\[1\]](#)
- Add the diluted **P053** to the cell cultures and incubate for the desired period.

Protocol 3: In Vivo Formulation of P053

This protocol provides a general guideline for preparing **P053** for administration in animal models. The specific formulation may need to be optimized based on the animal model and route of administration.

Materials:

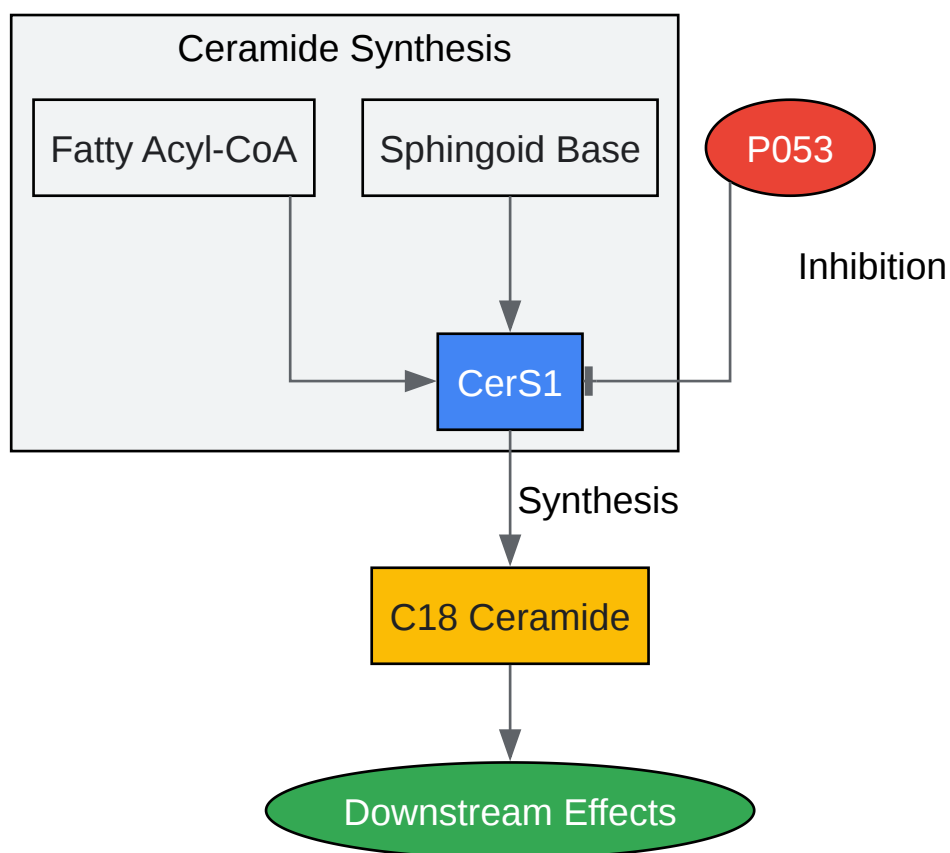
- **P053** crystalline solid
- Suitable vehicle (e.g., a mixture of PEG400, Solutol HS 15, and saline). Note: The optimal vehicle should be determined empirically.

- Sterile vials
- Homogenizer or sonicator

Procedure:

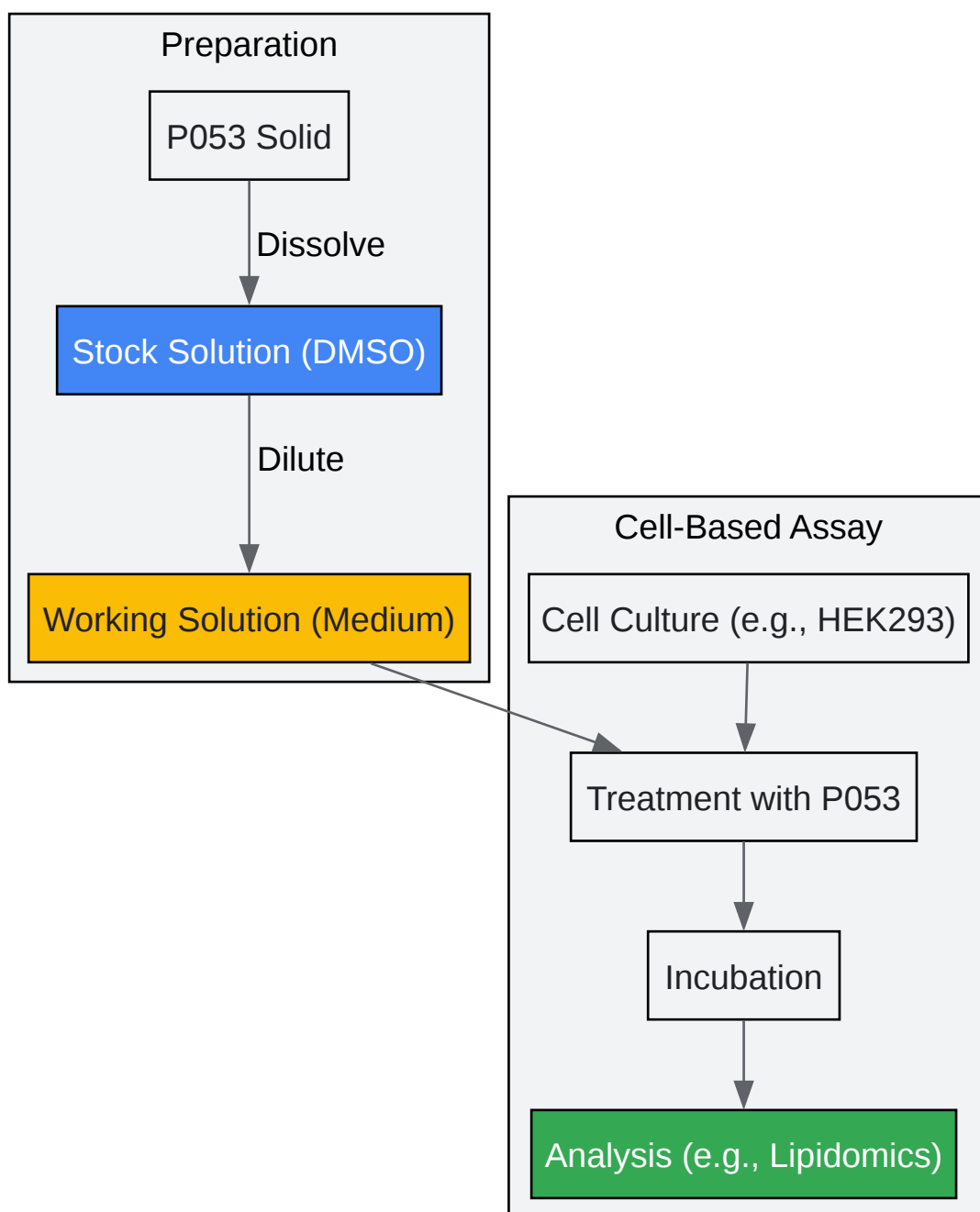
- Weigh the required amount of **P053** for the desired dose. A study in a mouse model of high-fat diet-induced obesity used a dose of 5 mg/kg.[1]
- Prepare the vehicle solution. The composition of the vehicle will depend on the required solubility and route of administration.
- Add the **P053** powder to the vehicle.
- Mix thoroughly using a vortex mixer. For suspensions, use a homogenizer or sonicator to ensure a uniform particle size.
- Administer the formulation to the animals immediately after preparation.

Visualizations



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Caption: **P053** inhibits CerS1, blocking C18 ceramide synthesis.



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Caption: Workflow for preparing **P053** and use in cell-based assays.

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References

- 1. caymanchem.com [caymanchem.com]
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